

Essential Safety and Operational Guide for Handling (R)-O-Isobutyroyllomatin

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Compound of Interest

Compound Name: (R)-O-Isobutyroyllomatin

Cat. No.: B15127284

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This document provides crucial safety and logistical information for the handling, use, and disposal of **(R)-O-Isobutyroyllomatin**, a natural pyranocoumarin derivative. The information is intended for researchers, scientists, and professionals in drug development.

Disclaimer: No specific Safety Data Sheet (SDS) for **(R)-O-Isobutyroyllomatin** (CAS No. 440094-38-2) is publicly available. The following guidance is based on the chemical properties of the pyranocoumarin class of compounds, which are known to possess biological activity.^[1] A thorough risk assessment should be conducted by the user before handling this substance.

I. Hazard Identification and Personal Protective Equipment (PPE)

Given that **(R)-O-Isobutyroyllomatin** is a bioactive compound intended for research, it should be handled with care, assuming it may be toxic, irritant, or sensitizing. The recommended PPE is detailed in the table below.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Hand Protection	Nitrile gloves	Inspect gloves for integrity before use and change them frequently.
Body Protection	Laboratory coat	Fully buttoned. Consider a chemically resistant apron for larger quantities.
Respiratory Protection	Not generally required for small quantities	Use in a well-ventilated area. A fume hood is recommended for all manipulations that may generate dust or aerosols.

II. Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Avoid contact with skin and eyes.^[2] In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes.
- Prevent the formation of dust and aerosols.^[2]
- Wash hands thoroughly after handling.^[2]

Storage:

- Store in a tightly sealed container in a cool, dry, and dark place.
- Refer to the supplier's recommendations for optimal storage temperature.

III. Accidental Release Measures

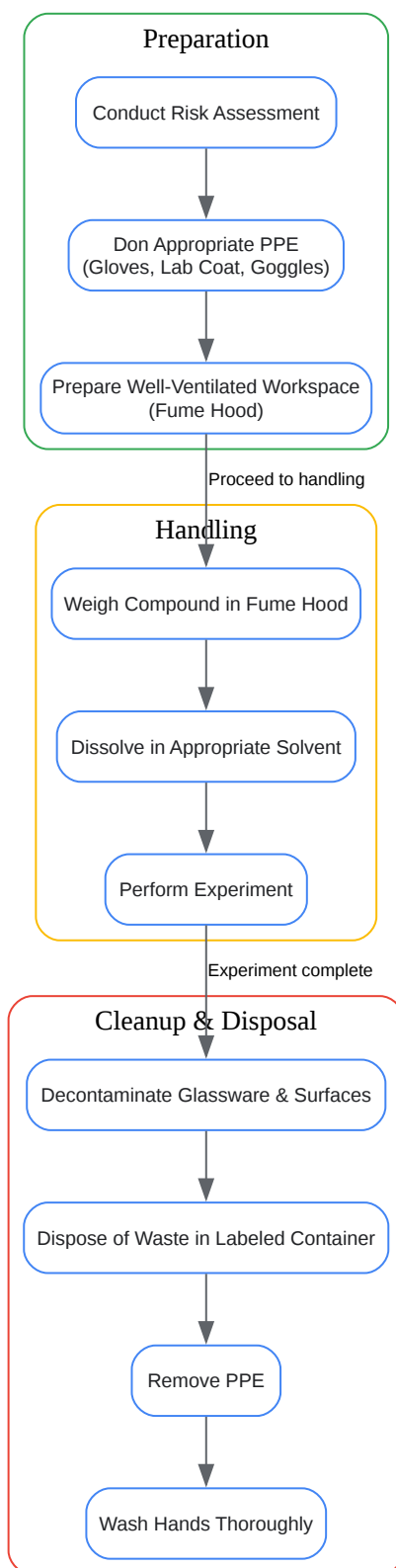
- **Small Spills:** For minor spills, absorb the material with an inert absorbent material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- **Large Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the spilled material and dispose of it as hazardous waste.

IV. Disposal Plan

- Dispose of **(R)-O-Isobutyroyllomatin** and any contaminated materials as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of it down the drain.

V. Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **(R)-O-Isobutyroyllomatin** in a laboratory setting.



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References

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- 2. (R)-O-isobutyroyllomatin 98% | CAS: 440094-38-2 | AChemBlock [achemblock.com]
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